

Advanced Application Note: Utilization of Ethylamine-N,N-d2 in Environmental Sample Analysis

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Compound of Interest

Compound Name: Ethylamine-N,N-d2

CAS No.: 5852-45-9

Cat. No.: B1610470

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Executive Summary & Technical Scope

This application note details the specialized protocols for utilizing **Ethylamine-N,N-d2** (CAS: 5852-45-9) in environmental analysis. Unlike the more common carbon-labeled isotopologue (Ethylamine-d5), the N,N-d2 variant carries its isotopic label on the nitrogen-bound hydrogens.

Critical Scientific Constraint: The deuterium atoms in **Ethylamine-N,N-d2** are exchangeable protons. In protic solvents (water, methanol) or acidic conditions, these deuterium atoms rapidly exchange with solvent hydrogen (

exchange), leading to loss of the isotopic label and quantitative failure.

Therefore, this guide focuses on the two valid use cases for this specific isotope:

- **Atmospheric Gas-Phase Analysis:** Direct monitoring of amines in air/aerosols where solvent interaction is absent.

- Mechanistic Degradation Studies: Tracing the fate of amino-protons during non-aqueous degradation pathways of pesticides or pharmaceuticals.

Note: For routine quantification of ethylamine in wastewater or plasma, Ethylamine-d5 is the recommended standard. This guide addresses the specific request for the N,N-d2 analog.

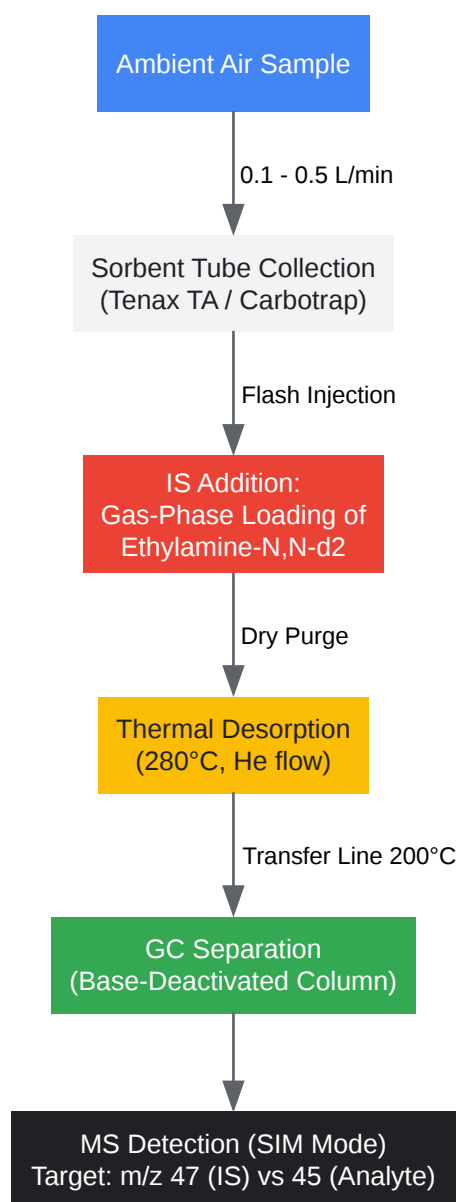
Chemical Properties & Handling

Property	Specification
Compound	Ethylamine-N,N-d2
Formula	
MW (Labeled)	47.10 Da
MW (Unlabeled)	45.08 Da
Mass Shift	+2 Da
Isotopic Purity	98 atom % D
Boiling Point	16.6 °C (Volatile – Handle with Cold Trap)
Solubility Constraint	Strictly Aprotic: Soluble in DCM, Acetonitrile, Hexane. Unstable label in: Water, Methanol, Ethanol.

Protocol A: Atmospheric Aerosol Analysis (Gas Phase)

Context: Analysis of volatile organic amines (VOAs) in ambient air using Thermal Desorption Gas Chromatography Mass Spectrometry (TD-GC-MS). This method avoids liquid solvents, preserving the N-D bond.

Experimental Workflow Diagram



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Caption: Figure 1. Gas-phase workflow preserving the labile N-D label by eliminating protic solvents.

Detailed Methodology

Step 1: Sorbent Tube Preparation

- Condition Tenax TA/Carbotrap multi-bed tubes at 300°C for 2 hours under Helium flow (50 mL/min) to remove background.

- Cap immediately with Swagelok fittings/PTFE ferrules.

Step 2: Internal Standard (IS) Loading

- Preparation: Generate a gas standard of **Ethylamine-N,N-d2**. Inject 1 μL of neat liquid **Ethylamine-N,N-d2** into a 10 L Tedlar bag filled with Ultra-High Purity (UHP) Nitrogen. Allow to equilibrate.
- Loading: Use a calibration loop to inject 50 mL of the gas standard onto the sampling tube prior to field sampling. This "pre-loading" technique ensures the IS experiences the same environmental conditions as the analyte.

Step 3: Sample Collection

- Connect the tube to a low-flow personal sampling pump.
- Flow rate: 50 mL/min for 60 minutes (Total Volume: 3 L).
- Critical Control: Use an ozone scrubber upstream if high oxidant levels are expected, as ozone can degrade amines.

Step 4: TD-GC-MS Analysis

- Desorption: Two-stage desorption. Primary: 280°C for 10 mins. Secondary (Cold Trap): -10°C to 300°C (ballistic heating).
- GC Column: Rtx-Volatile Amine or equivalent (base-deactivated stationary phase is mandatory to prevent peak tailing of underivatized amines).
- MS Parameters: Electron Impact (EI, 70 eV).
 - SIM Mode: Monitor m/z 30 (base peak for unlabeled) and m/z 32 (base peak for labeled).
 - Quantification Ion: m/z 47 (Molecular ion of Et-N,N-d2) vs m/z 45.

Protocol B: Non-Aqueous Soil Extraction (Mechanistic Forensics)

Context: Determining if ethylamine residues in soil originate from a specific spill or precursor degradation. This protocol uses "Isotope Dilution" in a strictly aprotic environment.

Reagents & Materials[2][3][4][5][6]

- Extraction Solvent: Dichloromethane (DCM), anhydrous, stabilized with amylene (NOT ethanol).
- Drying Agent: Sodium Sulfate (), baked at 400°C.
- Standard: **Ethylamine-N,N-d2** (98 atom % D).[1][2]

Step-by-Step Procedure

- Sample Preparation: Weigh 5 g of soil into a glass centrifuge tube.
- Spiking: Add 10 µL of **Ethylamine-N,N-d2** stock (dissolved in anhydrous DCM) directly to the soil.
 - Note: Do not use water to wet the soil.
- Extraction: Add 10 mL anhydrous DCM. Sonicate for 15 minutes.
- Phase Separation: Centrifuge at 3000 x g for 5 minutes.
- Drying: Pass the supernatant through a funnel containing anhydrous to remove trace moisture (critical to prevent H/D exchange).
- Analysis: Inject 1 µL directly into GC-MS (Splitless).

Self-Validating Step (Quality Control): Calculate the "Deuterium Scrambling Ratio" (

-).
- Pure Et-N,N-d2 should have high m/z 47 and minimal m/z 46 (Et-NHD).
 - If m/z 46 intensity increases significantly, moisture has compromised the sample, causing H/D exchange. The batch must be rejected.

Critical Scientific Discussion: The H/D Exchange Trap

To ensure scientific integrity, researchers must understand the limitations of this isotope compared to carbon-labeled alternatives.

Mechanism of Label Loss

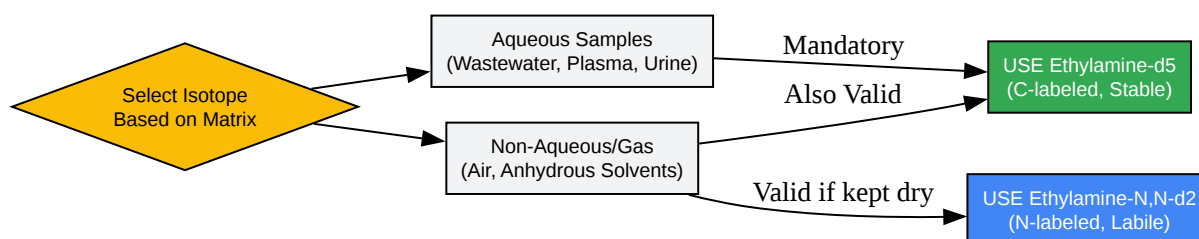
In the presence of water (

), the following equilibrium occurs almost instantaneously:

Because the solvent (

) is in vast molar excess, the equilibrium drives completely to the right, effectively "washing off" the label.

Decision Matrix for Isotope Selection



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Caption: Figure 2. Decision logic for selecting the correct isotopologue based on sample matrix.

Data Analysis & Quantification

Mass Spectral Transitions (EI Source)

Compound	Precursor Ion (M)+	Base Peak (Quantifier)	Qualifier Ion	Retention Time (min)*
Ethylamine (Unlabeled)	m/z 45	m/z 30 ()	m/z 28	2.1
Ethylamine-N,N-d2	m/z 47	m/z 32 ()	m/z 30	2.1

*Retention time depends on column dimensions (e.g., 30m x 0.32mm Rtx-Volatile Amine).

Calculation

Concentration (

) is calculated using the Isotope Dilution Equation:

Where

is the Relative Response Factor (weighted mean). Note that for N-deuterated species, the Response Factor is typically 1.0 relative to the native, provided no exchange occurs.

References

- Sigma-Aldrich. (2024). Product Specification: **Ethylamine-N,N-d2**.^{[1][2][3]} Merck KGaA.
- LGC Standards. (2024). Stable Isotope Labelled Compounds for Environmental Analysis.
- VandenBoer, T. C., et al. (2011). "Understanding the stability of amines in air sampling." *Atmospheric Measurement Techniques*, 4(3), 381-394. (Context on amine stability in sampling).
- Resolve Mass Laboratories. (2025). Deuterated Internal Standards for LC-MS: Selection & Custom Synthesis. (Explanation of H/D exchange on heteroatoms).
- National Institute of Standards and Technology (NIST). (2024). Mass Spectra of Ethylamine. NIST Chemistry WebBook.

Disclaimer: This protocol involves the handling of volatile amines and deuterated materials.[4][5][2][6] All procedures should be performed in a fume hood with appropriate PPE. The stability of N-D bonds is strictly conditional on the absence of exchangeable protons in the matrix.

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Sources

- 1. Ethylamine-N,N-d2 (gas) | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. [cdnisotopes.com](https://www.cdnisotopes.com) [[cdnisotopes.com](https://www.cdnisotopes.com)]
- 3. Ethylamine-N,N-d2 | C2H7N | CID 12203872 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 5. [ispc-conference.org](https://www.ispc-conference.org) [[ispc-conference.org](https://www.ispc-conference.org)]
- 6. [osha.gov](https://www.osha.gov) [[osha.gov](https://www.osha.gov)]
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